

Application Notes and Protocols: Preparation of BMS-303141 Stock Solution

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B1667198

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BMS-303141 is a potent and cell-permeable small molecule inhibitor of ATP-citrate lyase (ACL).[1][2][3][4] ACL is a crucial enzyme in the cytosol that catalyzes the conversion of citrate into acetyl-CoA, a fundamental building block for the de novo biosynthesis of fatty acids and cholesterol.[1][2] By inhibiting ACL, **BMS-303141** effectively blocks lipid synthesis and has been shown to reduce plasma glucose and triglycerides in animal models.[5] Its ability to modulate metabolic pathways makes it a valuable tool for research in areas such as cancer, metabolic diseases, and immunology. This document provides detailed protocols for the preparation, storage, and handling of **BMS-303141** stock solutions for in vitro and in vivo studies.

Chemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **BMS-303141** is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	424.3 g/mol	[1][5][6]
Formula	C ₁₉ H ₁₅ Cl ₂ NO ₄ S	[1][5][6]
CAS Number	943962-47-8	[1][5]
Purity	≥98% (HPLC)	[5]
Appearance	Solid	[6]
Solubility in DMSO	≥21.2 mg/mL to 85 mg/mL	[3][6]
Solubility in Ethanol	21.21 mg/mL (50 mM)	[5]
Water Solubility	Insoluble	[6]

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-303141** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BMS-303141** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or heat block set to 37°C, ultrasonic bath

Procedure:

- **Equilibrate Reagents:** Allow the **BMS-303141** vial and DMSO to reach room temperature before opening to prevent condensation.
- **Weighing the Compound:** Accurately weigh the desired amount of **BMS-303141** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.243 mg of **BMS-303141**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 424.3 \text{ g/mol} = 4.243 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **BMS-303141** powder. For 4.243 mg, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. If solubility is an issue, gentle warming at 37°C for 10 minutes and/or sonication in an ultrasonic bath can aid dissolution.[\[2\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#) Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[3\]](#)

2. Preparation of a 50 mM Ethanol Stock Solution

This protocol outlines the preparation of a 50 mM stock solution using ethanol.

Materials:

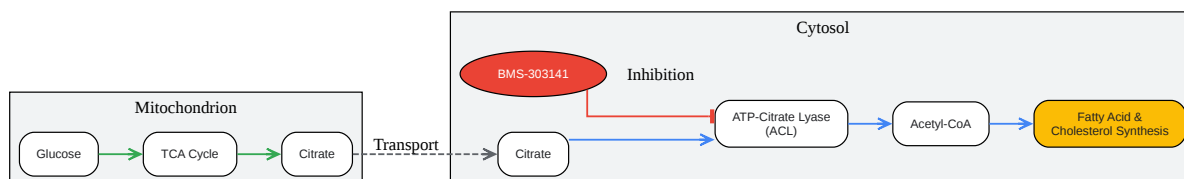
- **BMS-303141** powder
- 200 proof (absolute) ethanol
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Equilibrate Reagents: Bring the **BMS-303141** vial and ethanol to room temperature.
- Weighing the Compound: Weigh 21.215 mg of **BMS-303141** powder into a sterile tube.
 - Calculation: $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 424.3 \text{ g/mol} = 21.215 \text{ mg}$
- Solvent Addition: Add 1 mL of absolute ethanol to the **BMS-303141** powder.
- Dissolution: Vortex the mixture until the solid is fully dissolved.
- Aliquoting and Storage: Dispense into single-use aliquots and store at -20°C.

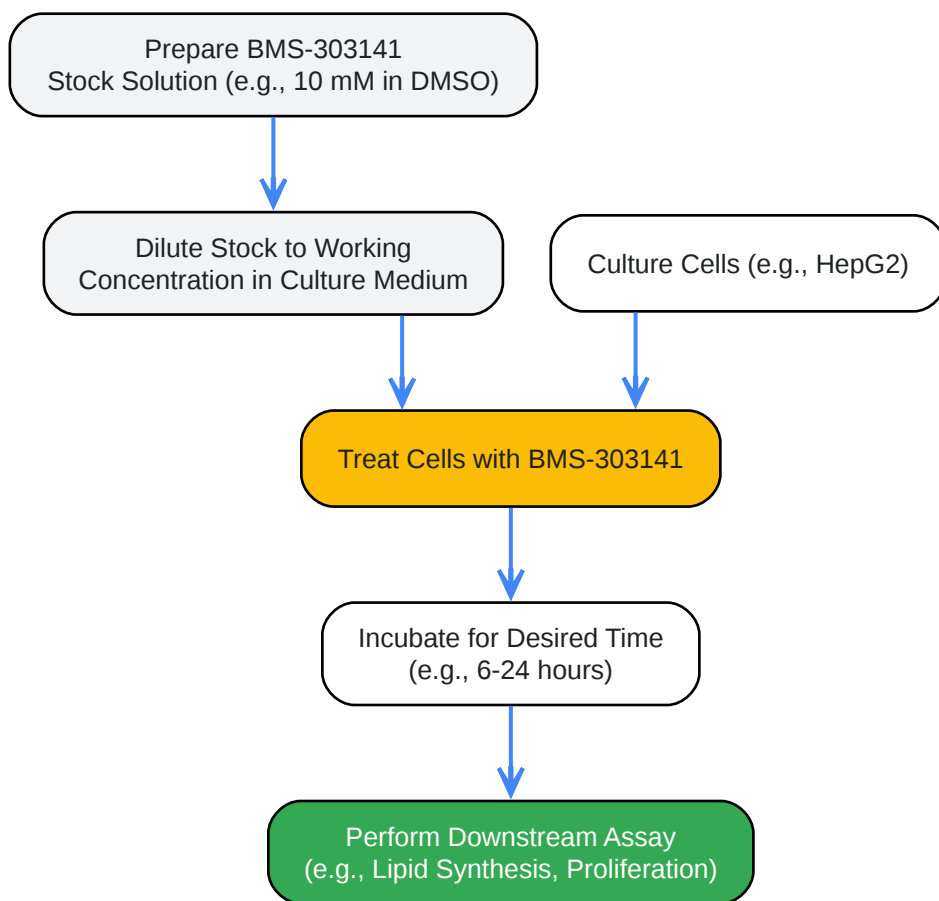
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BMS-303141** and a general workflow for its use in cell-based assays.



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Caption: Mechanism of **BMS-303141** action.



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